

Technical Monograph: Physical Properties & Characterization of 5-Bromovanillin

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxy-4-methoxybenzaldehyde

CAS No.: 23354-30-5

Cat. No.: B13976395

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Compound Identity: 3-Bromo-4-hydroxy-5-methoxybenzaldehyde CAS Registry Number: 2973-76-4[1]

Executive Summary

5-Bromovanillin is a halogenated derivative of vanillin serving as a critical scaffold in medicinal chemistry and lignin valorization. Its utility stems from the orthogonal reactivity of its three functional handles: an electrophilic aldehyde, a nucleophilic phenol (acidified by the ortho-bromide), and an aryl bromide moiety suitable for cross-coupling. This guide details its physicochemical profile to ensure reproducible synthesis, purification, and application in drug discovery.[2]

Molecular Identity & Structural Analysis

The physicochemical behavior of 5-Bromovanillin is governed by the electron-withdrawing effect of the bromine atom at the C5 position, which significantly alters the acidity and lipophilicity compared to the parent vanillin molecule.

Table 1: Core Physicochemical Constants

Property	Value	Confidence/Method
Molecular Formula	C ₈ H ₇ BrO ₃	Exact Mass: 229.96 Da
Molecular Weight	231.04 g/mol	Isotopic Pattern: 1:1 (⁷⁹ Br: ⁸¹ Br)
Melting Point	164–166 °C	Experimental (Recrystallized from EtOH) [1][2]
Boiling Point	~289 °C (Predicted)	Decomposes prior to boiling at atm pressure
pKa (Phenolic)	6.26 ± 0.23	Predicted (Acidified vs. Vanillin pKa ~7.4) [1]
LogP (Octanol/Water)	2.09 – 2.40	Lipophilic; soluble in organic phases [6]
Appearance	Light beige/off-white	Crystalline powder

Structural Causality

- **Acidity:** The bromine atom exerts an inductive (-I) effect, stabilizing the phenoxide anion more effectively than in vanillin. This lowers the pKa from ~7.4 to ~6.3, making 5-Bromovanillin soluble in weaker bases (e.g., bicarbonate solutions).
- **Solubility:** The presence of the lipophilic bromine and methoxy groups counterbalances the polar hydroxyl/aldehyde groups, resulting in high solubility in chlorinated solvents (DCM, Chloroform) and polar aprotic solvents (DMSO, DMF), but limited solubility in water.

Spectral Fingerprinting & Characterization

Accurate identification requires multi-modal spectroscopic validation. The bromine isotope pattern is the most distinct feature in Mass Spectrometry.

Infrared Spectroscopy (FT-IR)

- **O-H Stretch:** 3200–3500 cm⁻¹ (Broad, H-bonded).

- C=O Stretch (Aldehyde): $1666\text{--}1674\text{ cm}^{-1}$ (Shifted slightly lower than typical aldehydes due to conjugation).
- C-Br Stretch: $\sim 678\text{ cm}^{-1}$ (Diagnostic fingerprint region).

Nuclear Magnetic Resonance (^1H -NMR)

Solvent: DMSO- d_6 , 300 MHz

- Aldehyde (-CHO): δ 9.7–9.8 ppm (Singlet).
- Aromatic Protons: Two doublets or broad singlets at δ $\sim$ 7.4–7.7 ppm.
 - Note: The coupling constant (J) is typically small ($\sim$ 1.5–2.0 Hz) due to meta-coupling between H2 and H6.
- Methoxy (-OCH₃): δ 3.8–3.9 ppm (Singlet).
- Phenolic (-OH): δ $\sim$ 10.0–11.0 ppm (Broad, exchangeable with D₂O).

Mass Spectrometry (MS)

- Ionization: EI/ESI.
- Diagnostic Pattern: Molecular ion peaks at m/z 230 and 232 with nearly equal intensity (1:1 ratio), confirming the presence of a single bromine atom.

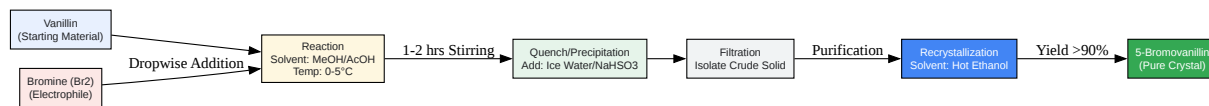
Experimental Protocol: Synthesis & Purification

The following protocol describes the bromination of vanillin. This method prioritizes regioselectivity and yield.

Reaction Logic

Electrophilic aromatic substitution occurs preferentially at the ortho position to the phenolic hydroxyl group (C5). The solvent choice (Methanol or Acetic Acid) influences the solubility of the intermediate and the final product precipitation.

Workflow Diagram



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Figure 1: Step-wise synthesis and purification workflow for 5-Bromovanillin.

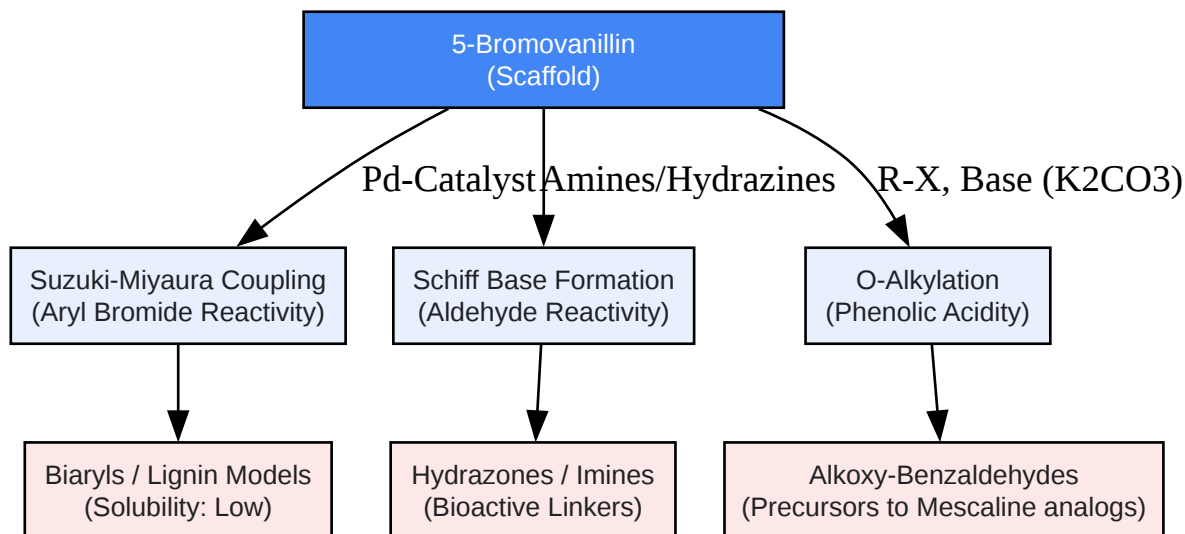
Detailed Methodology

- Preparation: Dissolve Vanillin (1.0 eq) in Glacial Acetic Acid or Methanol. Cool to 0–5 °C to suppress over-bromination.
- Bromination: Add Bromine (1.05 eq) dropwise over 30 minutes. Maintain temperature <10 °C. The solution will turn reddish-brown.
- Reaction: Stir for 1–2 hours at room temperature.
- Quenching: Pour the reaction mixture into ice-cold water containing Sodium Bisulfite (NaHSO₃) to neutralize excess bromine. The product will precipitate as a light beige solid.
- Purification (Recrystallization):
 - Collect solid by vacuum filtration.[3]
 - Dissolve crude solid in minimum boiling Ethanol (95%).
 - Allow to cool slowly to room temperature, then refrigerate.
 - Filter crystals and dry under vacuum.[4] Target MP: 164–166 °C.

Functionalization & Drug Development Applications

5-Bromovanillin acts as a "linchpin" scaffold.[5] Its physical properties dictate the reaction conditions for downstream functionalization.

Strategic Functionalization Map



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Figure 2: Divergent synthetic pathways utilizing the three functional handles of 5-Bromovanillin.

Critical Considerations for Researchers

- **Protection Strategies:** Due to the acidity of the phenol (pK_a ~6.3), it often requires protection (e.g., methylation, acetylation) before conducting base-sensitive reactions on the aldehyde or bromide.
- **Solvent Selection:** For nucleophilic substitutions, use polar aprotic solvents (DMF, DMSO) to enhance the nucleophilicity of the phenoxide anion.

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